

Personal protective equipment for handling Apafant

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Compound of Interest

Compound Name: Apafant

Cat. No.: B1666065

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Essential Safety and Handling Guide for Apafant

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **Apafant** (also known as WEB 2086), a potent platelet-activating factor (PAF) receptor antagonist. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Risk Assessment

While a comprehensive Safety Data Sheet (SDS) for **Apafant** is not readily available, it is crucial to handle this compound with care due to its potent biological activity. **Apafant** is a thienotriazolodiazepine derivative intended for research use only and is typically shipped as a non-hazardous chemical. However, as a potent pharmacological agent, inadvertent exposure could lead to unintended physiological effects. Therefore, a thorough risk assessment should be conducted before handling.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Apafant** in both solid and solution forms to prevent dermal, ocular, and respiratory exposure.

Standard Laboratory Attire:

- Lab Coat: A clean, buttoned lab coat must be worn at all times.
- Closed-toe Shoes: Footwear that fully covers the feet is required.

Specific PPE for Handling **Apafant**:

- Eye Protection: Chemical safety glasses or goggles are essential to protect against splashes or airborne particles.
- Gloves: Chemical-resistant nitrile gloves should be worn. For handling larger quantities or when there is a risk of splashing, double gloving is recommended. Gloves should be inspected for integrity before use and changed immediately if contaminated.
- Respiratory Protection: When handling the solid form of **Apafant** outside of a certified chemical fume hood, a NIOSH-approved N95 or higher-rated respirator is recommended to prevent inhalation of fine particles.

Operational and Disposal Plans

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Ventilation: All procedures involving the handling of solid **Apafant** or the preparation of its solutions should be performed in a well-ventilated area, preferably within a certified chemical fume hood.

Safe Handling Procedures:

- Weighing: Weigh solid **Apafant** in a fume hood or a ventilated balance enclosure to minimize the risk of inhaling airborne powder.
- Solution Preparation: Prepare solutions in a fume hood. Add the solvent to the solid to avoid generating dust.
- General Handling: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **Apafant** is handled. Wash hands thoroughly after handling, even if gloves were worn.

Storage:

- Store **Apafant** in a tightly sealed, light-resistant container in a cool, dry, and dark place.
- Recommended storage for the solid is at -20°C for long-term (months to years) and 0-4°C for short-term (days to weeks).
- Stock solutions should be stored at -80°C (for up to 6 months) or -20°C (for up to 1 month).

Disposal Plan

All waste containing **Apafant** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

- Solid Waste:
 - Collect excess solid **Apafant** and any contaminated disposable items (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Dispose of solutions containing **Apafant** in a labeled, sealed container for liquid chemical waste. Do not pour down the drain.
- Contaminated Labware:
 - Decontaminate reusable glassware by rinsing with a suitable solvent (e.g., ethanol or DMSO) and collecting the rinsate as hazardous liquid waste. Subsequently, wash the glassware with soap and water.

Emergency Procedures: Spill Response

In the event of a spill, follow these procedures immediately to mitigate exposure and contamination.

- Evacuate and Alert:

- Immediately alert others in the vicinity of the spill.
- If the spill is large or involves a volatile solvent, evacuate the immediate area.
- Assess the Spill:
 - From a safe distance, assess the nature and extent of the spill.
- Don Appropriate PPE:
 - Before attempting to clean the spill, don the appropriate PPE as outlined above, including double gloves, safety goggles, and respiratory protection if the solid was spilled outside a fume hood.
- Contain the Spill:
 - For liquid spills, use an absorbent material (e.g., chemical absorbent pads or granules) to contain the spill and prevent it from spreading.
 - For solid spills, gently cover the powder with damp paper towels to avoid creating dust.
- Clean the Spill:
 - Carefully collect the absorbent material or damp paper towels and place them in a sealed, labeled hazardous waste container.
 - Clean the spill area with a suitable solvent (e.g., ethanol) and then with soap and water. Collect all cleaning materials as hazardous waste.
- Decontaminate:
 - Wipe down all affected surfaces and equipment with the decontaminating solvent and then with soap and water.
- Report the Incident:
 - Report the spill to your laboratory supervisor and the institutional Environmental Health and Safety (EHS) department.

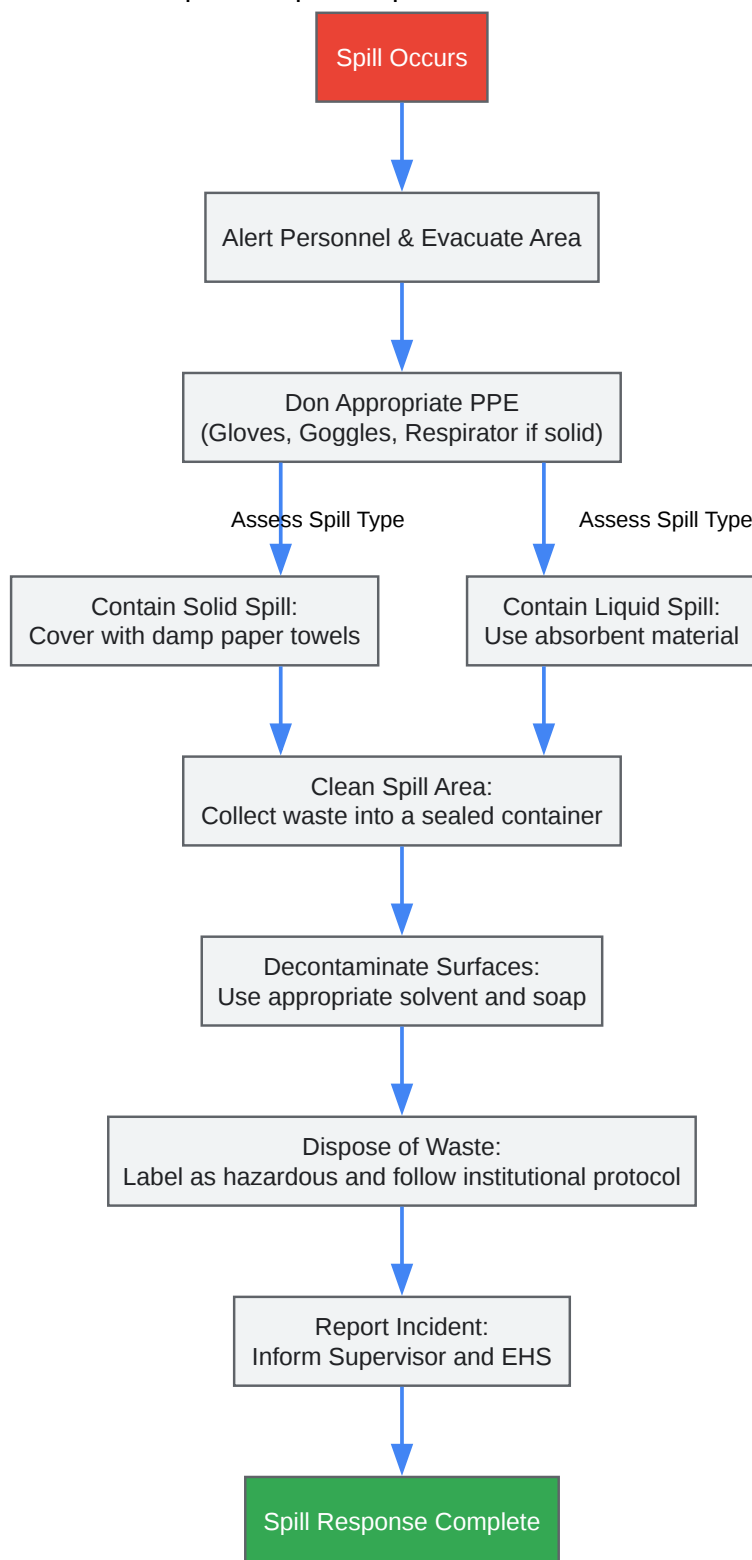
Quantitative Data Summary

The following table summarizes key quantitative data for **Apafant**.

Parameter	Value	Source
Molecular Weight	455.96 g/mol	--INVALID-LINK--
Solubility in DMSO	≥ 5 mg/mL	--INVALID-LINK--
Solubility in Ethanol	5 mg/mL	--INVALID-LINK--
Solubility in PBS (pH 7.2)	0.25 mg/mL	--INVALID-LINK--
Storage (Solid)	-20°C (long-term), 0-4°C (short-term)	--INVALID-LINK--
Storage (Solution)	-80°C (≤ 6 months), -20°C (≤ 1 month)	--INVALID-LINK--
Stability	≥ 4 years at -20°C	--INVALID-LINK--

Mandatory Visualization

Apafant Spill Response Workflow



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Caption: Workflow for handling an **Apafant** spill.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com